Application Notes and Protocols for PD-089828 in Cancer Cell Lines

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*PD-089828*
Cat. No.:	*B1684482*

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Introduction

PD-089828 is a potent, cell-permeable inhibitor of protein tyrosine kinases. It functions as an ATP-competitive inhibitor of Fibroblast Growth Factor Receptor 1 (FGFR-1), Platelet-Derived Growth Factor Receptor β (PDGFR-β), and Epidermal Growth Factor Receptor (EGFR). Uniquely, it acts as a non-competitive inhibitor of the non-receptor tyrosine kinase c-Src.[1] By targeting these key signaling molecules, **PD-089828** disrupts crucial cellular processes implicated in cancer progression, including mitogenesis, differentiation, migration, and survival.[1] These application notes provide a summary of its activity and detailed protocols for its use in in vitro cancer research.

Data Presentation: In Vitro Inhibitory Activity of PD-089828

The following table summarizes the reported half-maximal inhibitory concentrations (IC50) of **PD-089828** against various molecular targets and cellular processes. This data is essential for determining the appropriate concentration range for in vitro experiments.

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Target/Process	Cell Line/System	IC50 (μM)	Reference
Receptor Autophosphorylation			
FGFR-1 Phosphorylation	A121(p) cells	0.63	[1]
PDGFR Autophosphorylation	-	0.82	[1]
EGFR Autophosphorylation	-	10.9	[1]
Growth Factor-Induced Mitogenesis			
bFGF-induced DNA Synthesis	-	0.48	[1]
PDGF-induced DNA Synthesis	-	0.8	[1]
EGF-induced DNA Synthesis	-	1.7	[1]
Cell Growth and Downstream Signaling			
Serum-Stimulated Cell Growth	-	1.8	[1]
Mitogen-Activated Protein Kinase (MAPK)	-	7.1	[1]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the signaling pathways targeted by **PD-089828** and a general workflow for assessing its in vitro efficacy.

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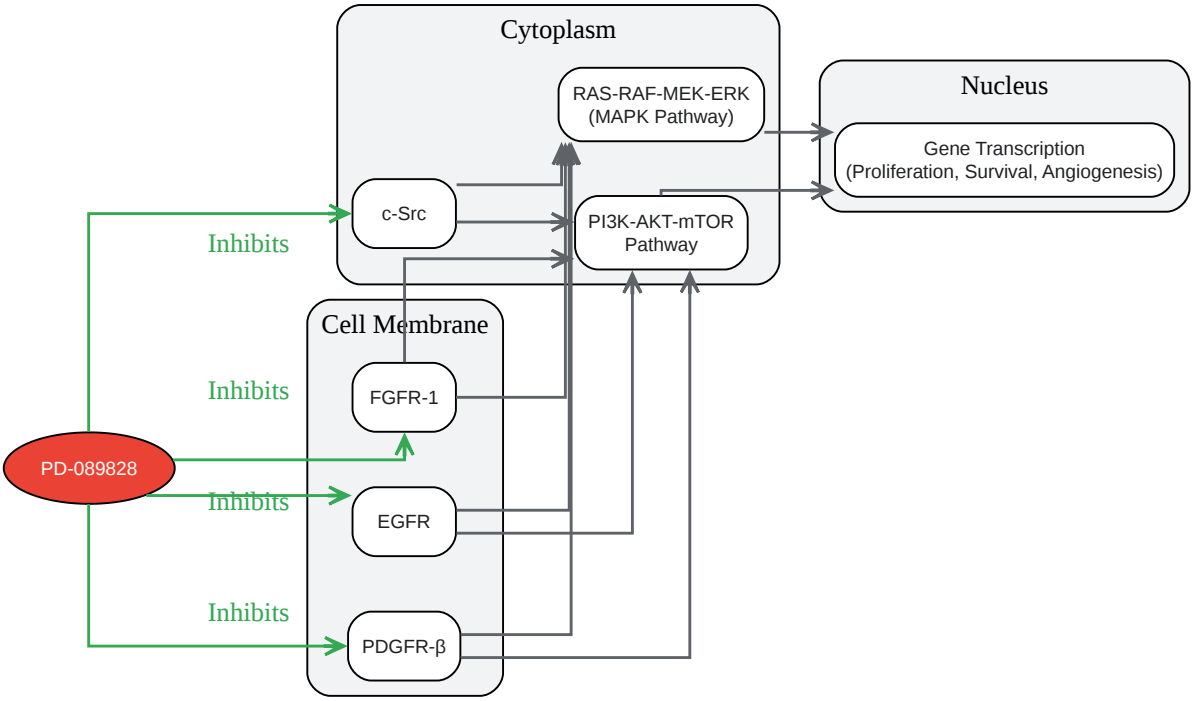

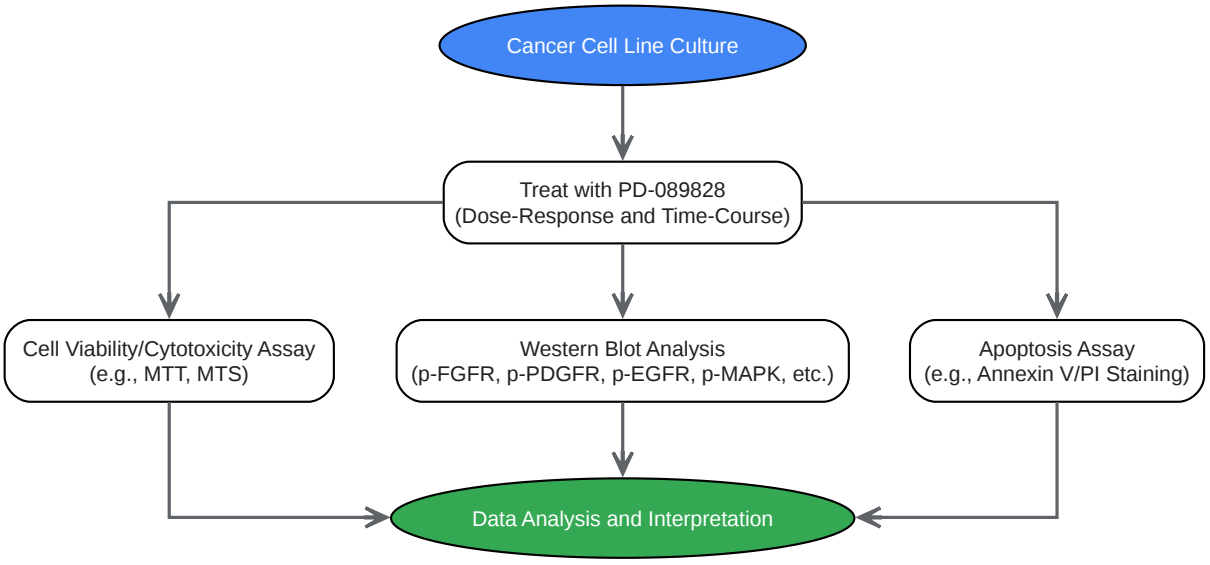

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References

- 1. cancer-research-network.com [cancer-research-network.com]
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